

Pratensein: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pratensein*

Cat. No.: *B192153*

[Get Quote](#)

Pratensein, an O-methylated isoflavone primarily found in red clover (*Trifolium pratense*), has garnered significant scientific interest for its potential therapeutic properties.^{[1][2]} This technical guide provides a comprehensive overview of **pratensein**'s chemical structure, physicochemical and biological properties, and relevant experimental methodologies for researchers, scientists, and drug development professionals.

Chemical Structure and Identification

Pratensein is classified as a 3'-hydroxy,4'-methoxyisoflavonoid, a class of isoflavonoids characterized by a methoxy group at the C4' position and a hydroxyl group at the C3' position of the isoflavonoid backbone.

Identifier	Value	Source
IUPAC Name	5,7-dihydroxy-3-(3-hydroxy-4-methoxyphenyl)chromen-4-one	[2][3][4]
CAS Number	2284-31-3	[1][4]
Molecular Formula	C ₁₆ H ₁₂ O ₆	[1][3][4]
Molecular Weight	300.26 g/mol	[1][3][4]
Canonical SMILES	<chem>COC1=C(C=C(C=C1)C2=COC3=CC(=CC(=C3C2=O)O)O)O</chem>	[3]
InChI	InChI=1S/C16H12O6/c1-21-13-3-2-8(4-11(13)18)10-7-22-14-6-9(17)5-12(19)15(14)16(10)20/h2-7,17-19H,1H3	[1][3]
InChIKey	FPIOBTBNRZPWJW-UHFFFAOYSA-N	[1][3]
Synonyms	3',5,7-Trihydroxy-4'-methoxyisoflavone, 3'-Hydroxybiochanin A, 4'-O-Methylorobol	[1]

Physicochemical Properties

Pratensein is a solid, yellowish compound.[1] Its solubility is limited in water but higher in organic solvents.[1]

Property	Value	Source
Melting Point	272-273 °C	[4]
pKa (Strongest Acidic)	6.61	
pKa (Strongest Basic)	-4.8	
Polar Surface Area	96.22 Å ²	
Rotatable Bond Count	2	
Hydrogen Bond Donor Count	3	
Hydrogen Bond Acceptor Count	6	

Biological and Pharmacological Properties

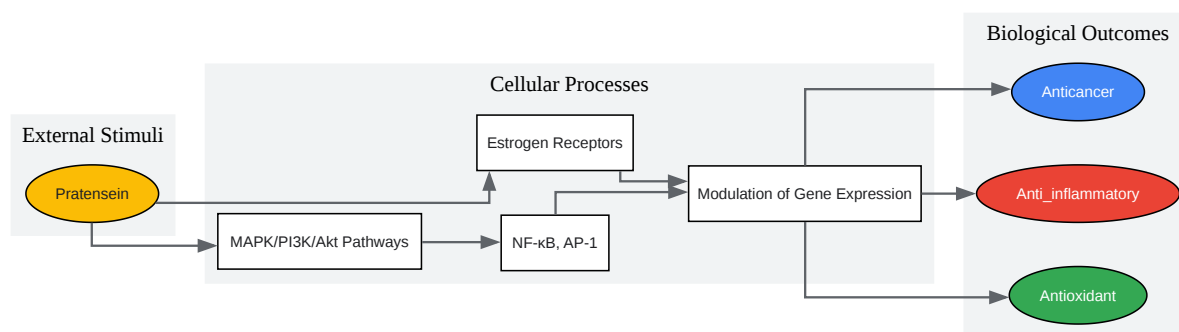
Pratensein exhibits a range of biological activities that are of interest for drug development. These properties are largely attributed to its polyphenolic structure, which allows it to scavenge free radicals and modulate various biological pathways.[1]

Activity	Description	Source
Antioxidant	Pratensein demonstrates potent antioxidant effects by neutralizing free radicals such as DPPH, hydroxyl, superoxide anion, and nitric oxide radicals. [5][6][7] This activity is central to its other therapeutic potentials.	
Anti-inflammatory	The compound has shown anti-inflammatory properties, which are beneficial in conditions where inflammation is a key factor.[1][8]	
Anticancer	Research suggests that pratensein possesses anticancer activities.[1] Extracts of Trifolium pratense, containing pratensein, have shown potential in modulating cellular proliferation and oxidative stress in breast cancer models.[9][10]	
Cardioprotective	It may contribute to the prevention of atherosclerosis. [2]	
Phytoestrogenic	As a phytoestrogen, pratensein can bind to estrogen receptors, potentially alleviating menopausal symptoms like hot flashes.[8] [11]	
Plant Defense	In plants, pratensein may play a role in defense mechanisms	

against pathogens and herbivores.[1]

Signaling Pathways

The biological effects of isoflavones like **pratensein** are mediated through their interaction with various cellular signaling pathways. While specific pathways for **pratensein** are still under detailed investigation, the general mechanisms for isoflavones involve the modulation of pathways related to inflammation, cell proliferation, and apoptosis.



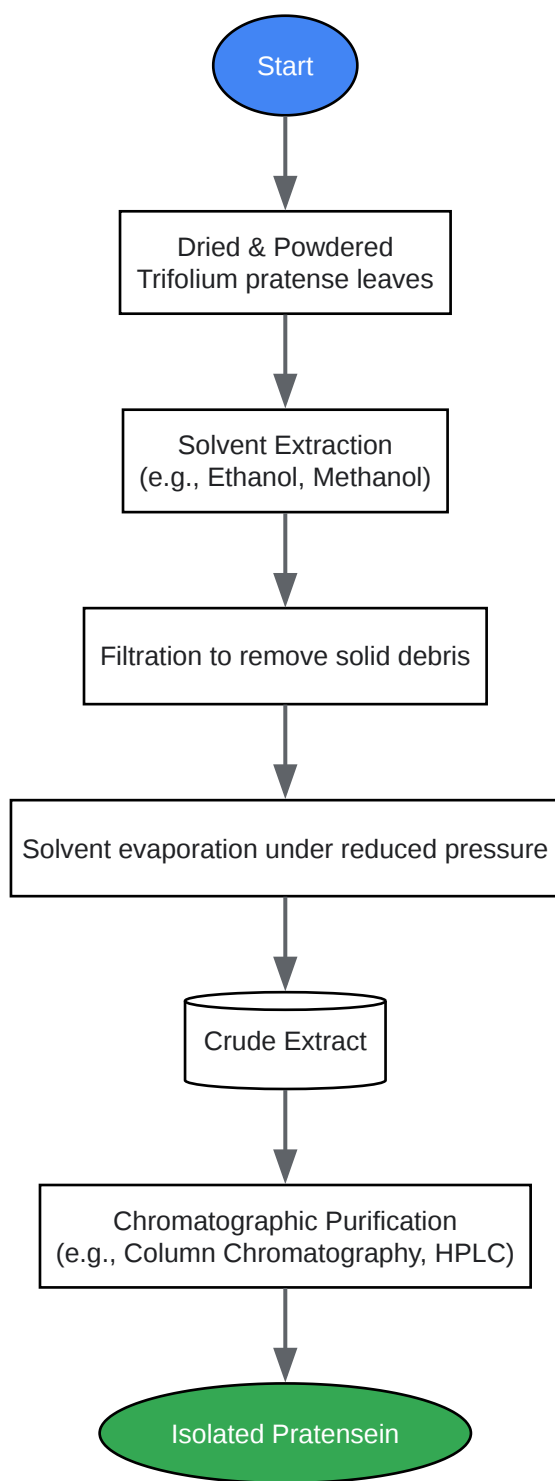
[Click to download full resolution via product page](#)

Caption: General signaling pathways modulated by isoflavones like **pratensein**.

Experimental Protocols

Extraction of Pratensein from Trifolium pratense

While specific, detailed protocols for the extraction of pure **pratensein** are proprietary or vary between laboratories, a general workflow can be described.



[Click to download full resolution via product page](#)

Caption: General workflow for the extraction and isolation of **pratensein**.

Antioxidant Activity Assays

The antioxidant capacity of **pratensein** is a key biological property and can be assessed using various in vitro assays.

1. DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay

- Principle: This assay measures the ability of an antioxidant to donate an electron and scavenge the stable DPPH free radical. The reduction of DPPH is monitored by the decrease in its absorbance at a characteristic wavelength.
- Methodology:
 - Prepare a stock solution of DPPH in a suitable solvent (e.g., methanol).
 - Prepare various concentrations of **pratensein**.
 - Mix the **pratensein** solutions with the DPPH solution.
 - Incubate the mixture in the dark at room temperature.
 - Measure the absorbance at approximately 517 nm using a spectrophotometer.
 - Use a known antioxidant, such as ascorbic acid or BHT, as a positive control.
 - Calculate the percentage of scavenging activity and determine the IC₅₀ value (the concentration of the sample required to scavenge 50% of the DPPH radicals).[\[5\]](#)[\[12\]](#)

2. Superoxide Anion Radical Scavenging Assay

- Principle: This assay is based on the reduction of nitroblue tetrazolium (NBT) by superoxide radicals generated by a riboflavin-light-NBT system. The scavenging of superoxide radicals by the antioxidant is measured as a decrease in the formation of the formazan product.
- Methodology:
 - Prepare a reaction mixture containing phosphate buffer, riboflavin, phenazine methosulphate (PMS), and NBT.
 - Add various concentrations of **pratensein** to the reaction mixture.

- Initiate the reaction by illuminating the mixture with a fluorescent lamp.
- After a specific incubation period (e.g., 20 minutes), measure the absorbance at 560 nm.
- Use a standard antioxidant like ascorbic acid for comparison.
- Calculate the percentage of superoxide radical scavenging.[13]

3. Lipid Peroxidation Assay

- Principle: This assay determines the ability of an antioxidant to inhibit the peroxidation of lipids, often measured by the formation of malondialdehyde (MDA), a secondary product of lipid peroxidation.
- Methodology:
 - Prepare a lipid-rich substrate, such as liposomes.
 - Induce lipid peroxidation using a pro-oxidant system (e.g., Fe^{2+} /ascorbate).
 - Add different concentrations of **pratensein** to the system.
 - After incubation, measure the amount of MDA formed, typically using the thiobarbituric acid reactive substances (TBARS) method.
 - Compare the inhibition of lipid peroxidation with that of standard antioxidants like BHT and BHA.[5]

This guide provides a foundational understanding of **pratensein** for research and development purposes. Further investigation into its specific molecular targets and mechanisms of action will be crucial for fully elucidating its therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 2284-31-3: Pratensein | CymitQuimica [cymitquimica.com]
- 2. Pratensein - Wikipedia [en.wikipedia.org]
- 3. biorlab.com [biorlab.com]
- 4. Pratensein [drugfuture.com]
- 5. Antioxidant Profile of Trifolium pratense L - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. rroij.com [rroij.com]
- 8. actascientific.com [actascientific.com]
- 9. mdpi.com [mdpi.com]
- 10. Differential Biological Effects of Trifolium pratense Extracts-In Vitro Studies on Breast Cancer Models - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. pharmatutor.org [pharmatutor.org]
- 12. mdpi.com [mdpi.com]
- 13. Antioxidant Activity and Total Phenolic and Flavonoid Content of Various Solvent Extracts from In Vivo and In Vitro Grown Trifolium pratense L. (Red Clover) - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Pratensein: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b192153#pratensein-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com